

# Navigating the Safety Profile of 1-Chloro-1-methoxypropane: A Technical Guide

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## Compound of Interest

Compound Name: 1-Chloro-1-methoxypropane

Cat. No.: B15489902

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An In-depth Examination of Hazards and Safety Information for Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**1-Chloro-1-methoxypropane** (CAS RN: 5739-14-0) is a chloroalkane ether with potential applications in chemical synthesis. A thorough understanding of its hazard profile and safe handling procedures is paramount for the protection of laboratory personnel and the integrity of research. This technical guide provides a comprehensive overview of the available safety information for **1-Chloro-1-methoxypropane**. Notably, a significant gap in publicly available toxicological and detailed hazard data exists for this specific isomer. To address this, safety data for the closely related isomers, 1-Chloro-3-methoxypropane and 2-Chloro-1-methoxypropane, are presented as a precautionary reference, accompanied by a strong recommendation for cautious interpretation. This guide also outlines general experimental protocols for hazard assessment based on internationally recognized OECD guidelines, offering a framework for generating necessary safety data where it is currently lacking.

## Physicochemical Properties

A foundational aspect of chemical safety is the understanding of a substance's physical and chemical properties. These characteristics can influence its behavior under various laboratory conditions and are critical for risk assessment.

## 1-Chloro-1-methoxypropane (CAS: 5739-14-0)

Limited experimental data is available for **1-Chloro-1-methoxypropane**. The following table summarizes computed physicochemical properties.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClO
Molecular Weight	108.57 g/mol
Boiling Point	Not available
Density	Not available
Flash Point	Not available

## Isomer Data for Comparative Assessment

Due to the lack of extensive data for **1-Chloro-1-methoxypropane**, the properties of its isomers are provided below for a comparative perspective. It is crucial to note that these values are not directly transferable but can offer insights into potential characteristics.

Table 1: Physicochemical Properties of 1-Chloro-methoxypropane Isomers

Property	1-Chloro-3-methoxypropane (CAS: 36215-07-3)	2-Chloro-1-methoxypropane (CAS: 5390-71-6)
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClO	C <sub>4</sub> H <sub>9</sub> ClO
Molecular Weight	108.57 g/mol [1]	108.57 g/mol
Boiling Point	111 °C[1]	~122.94 °C (estimate)
Density	0.999 g/cm <sup>3</sup> at 20 °C[1][2]	0.9946 g/cm <sup>3</sup> [3]
Flash Point	18 °C[1][2]	Not available
Vapor Pressure	25 hPa at 20 °C[2]	Not available
Autoignition Temperature	205 °C (DIN 51794)[2]	Not available
Melting Point	< -70 °C[2]	Not available
Refractive Index	Not available	1.4075[3]

## Hazard Identification and Classification

A critical component of chemical safety is the identification and classification of potential hazards. As specific GHS classification for **1-Chloro-1-methoxypropane** is not available, the classifications for its isomers are presented as a precautionary measure.

Disclaimer: The following hazard information is for the isomers of **1-Chloro-1-methoxypropane** and should be used as a potential indicator of hazards only. The actual hazards of **1-Chloro-1-methoxypropane** may differ.

## GHS Classification of Isomers

Table 2: GHS Hazard Classification for 1-Chloro-methoxypropane Isomers

Hazard Class	1-Chloro-3-methoxypropane (CAS: 36215-07-3)	2-Chloro-1-methoxypropane (CAS: 5390-71-6)
Flammable Liquids	Category 2[2]	No data available
Skin Corrosion/Irritation	Category 2	No data available
Serious Eye Damage/Eye Irritation	Category 2	No data available

## Hazard Statements and Pictograms

Based on the GHS classification of 1-Chloro-3-methoxypropane, the following hazard statements and pictograms are relevant.

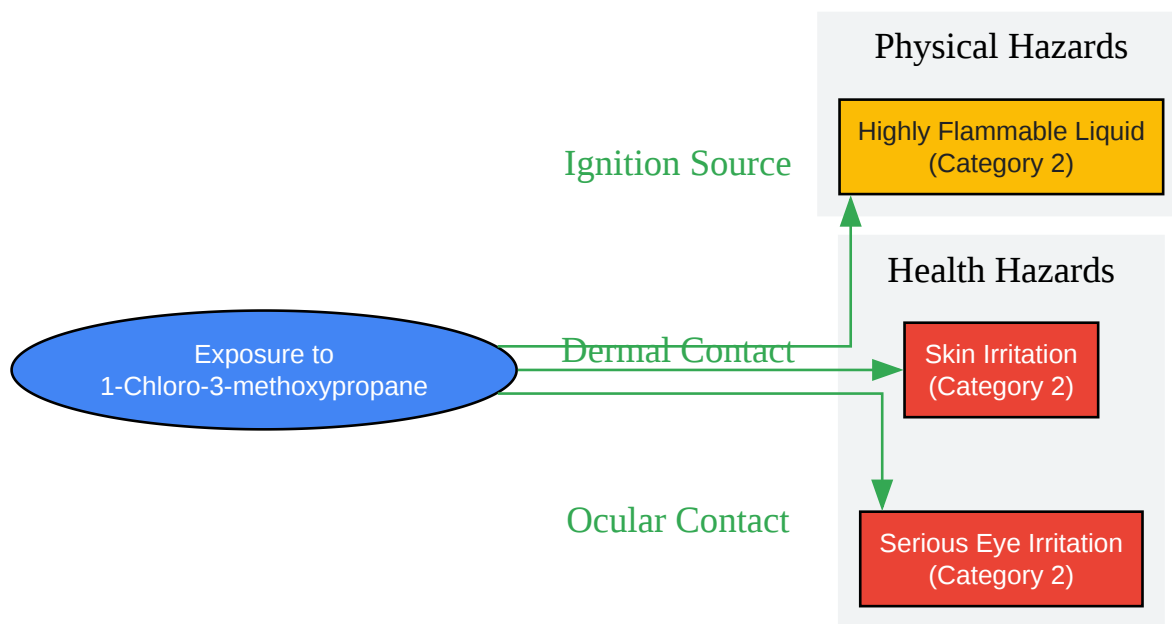
Hazard Statements for 1-Chloro-3-methoxypropane:

- H225: Highly flammable liquid and vapour.[1][2]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

GHS Pictograms for 1-Chloro-3-methoxypropane:

- Flame (GHS02)[2]
- Exclamation Mark (GHS07)

The following diagram illustrates the logical relationship of the identified hazards for 1-Chloro-3-methoxypropane, which may serve as a preliminary hazard consideration for **1-Chloro-1-methoxypropane**.



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Caption: Hazard relationship for 1-Chloro-3-methoxypropane.

## Toxicological Information

Detailed toxicological data for **1-Chloro-1-methoxypropane** is not available in the public domain. The following data for 1-Chloro-3-methoxypropane is provided for informational purposes.

Table 3: Toxicological Data for 1-Chloro-3-methoxypropane (CAS: 36215-07-3)

Endpoint	Species	Route	Value
LD50	Rat	Oral	>2000 mg/kg[1][2]

## Handling, Storage, and Emergency Procedures

Given the lack of specific data for **1-Chloro-1-methoxypropane**, it is prudent to adopt the handling, storage, and emergency procedures established for its better-characterized and hazardous isomer, 1-Chloro-3-methoxypropane.

## Safe Handling

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Wash hands thoroughly after handling.

## Storage

- Keep container tightly closed in a dry and well-ventilated place.[\[4\]](#)
- Store in a cool place.
- Keep away from sources of ignition.
- Store away from incompatible materials such as oxidizing agents.

## First-Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[4\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]

## Fire-Fighting Measures

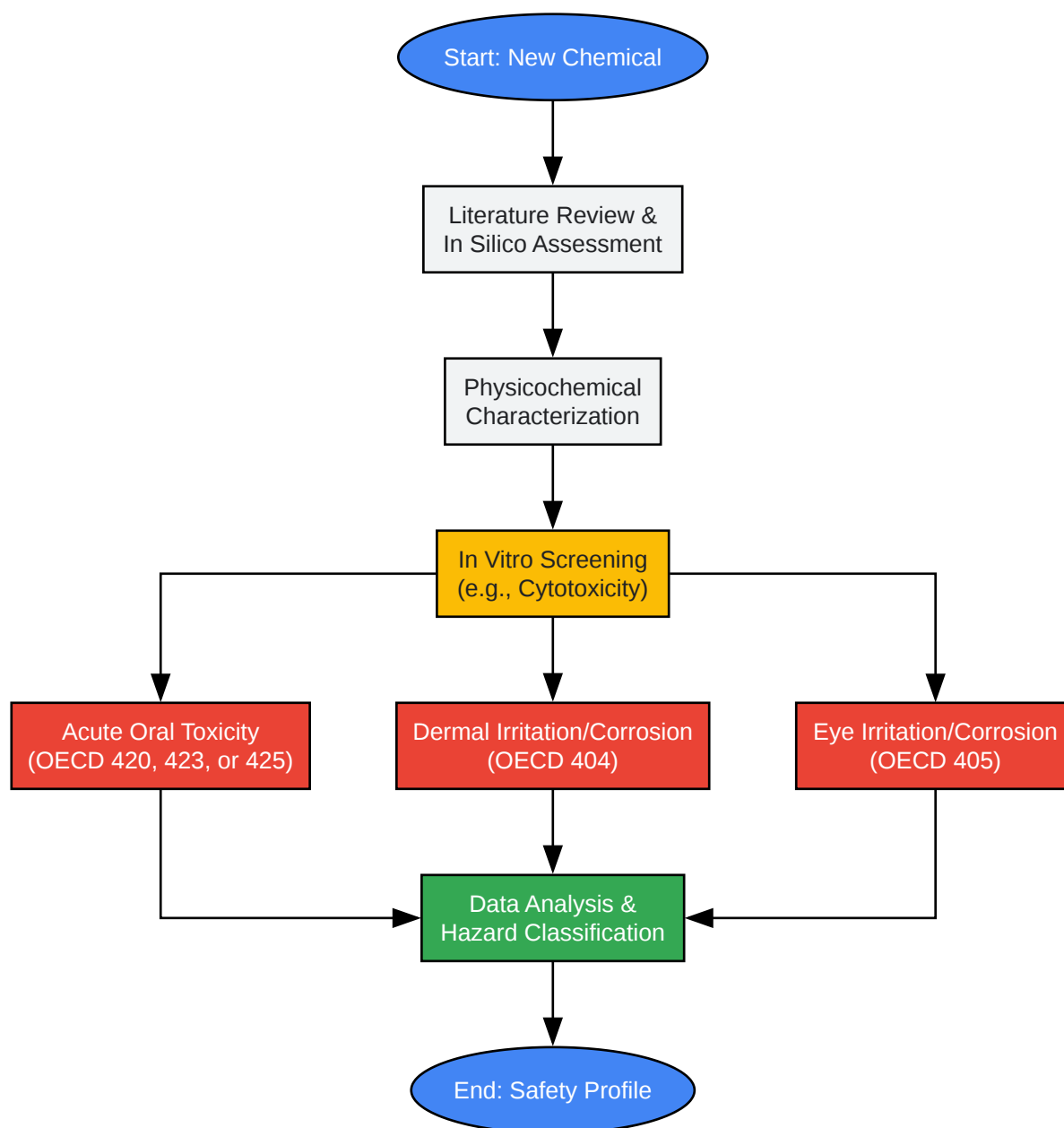
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Vapors may form explosive mixtures with air. Hazardous decomposition products include carbon oxides and hydrogen chloride gas.

## Experimental Protocols for Hazard Assessment

Due to the data gaps for **1-Chloro-1-methoxypropane**, it is recommended that its hazard profile be characterized using standardized experimental protocols. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally accepted guidelines for the testing of chemicals. The following is a general overview of key OECD test guidelines relevant to assessing the hazards identified for the isomers.

## General Workflow for Toxicity Testing

The diagram below illustrates a generalized workflow for assessing the acute toxicity of a chemical substance, based on OECD principles.



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Caption: Generalized workflow for chemical toxicity testing.

## Key OECD Test Guidelines

- Acute Oral Toxicity (OECD 420, 423, 425): These guidelines provide methods to assess the short-term oral toxicity of a substance.[5] They are designed to estimate the LD50 value and identify the GHS toxicity category. The choice of method depends on the expected toxicity of the substance and aims to minimize the number of animals used.



- OECD 420 (Fixed Dose Procedure): Involves dosing animals at fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg) to identify a dose that produces clear signs of toxicity without mortality.[5]
- OECD 423 (Acute Toxic Class Method): A stepwise procedure where a small group of animals is dosed at a defined level. The outcome determines the next dose level, allowing for classification into a toxicity category.[6]
- Acute Dermal Irritation/Corrosion (OECD 404): This guideline is used to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[7][8] The test substance is applied to the skin of an animal (typically a rabbit) for a set period, and the skin is observed for erythema and edema.[9]
- Acute Eye Irritation/Corrosion (OECD 405): This test evaluates the potential of a substance to cause damage to the eye.[10][11] A single dose of the substance is applied to one eye of an animal, with the other eye serving as a control.[12] The eyes are then examined for lesions of the cornea, iris, and conjunctiva.[12]

## Conclusion

While **1-Chloro-1-methoxypropane** is a compound of interest in chemical synthesis, there is a clear and significant lack of specific safety and toxicological data in the public domain. This guide has compiled the available physicochemical information and has presented the more extensive safety data of its isomers, 1-Chloro-3-methoxypropane and 2-Chloro-1-methoxypropane, as a precautionary reference. It is imperative that researchers and drug development professionals treat **1-Chloro-1-methoxypropane** with a high degree of caution, assuming a hazard profile at least as severe as its isomers until specific data is generated. The outlined OECD guidelines provide a clear and internationally accepted framework for the experimental determination of its toxicological properties, which is strongly recommended to ensure the safety of all personnel.

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